

Fluometuron-d6 CAS number and regulatory information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluometuron-d6

Cat. No.: B12403948

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Fluometuron-d6: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Fluometuron-d6**, a deuterated stable isotope of the herbicide Fluometuron. It is intended for researchers, scientists, and professionals in drug development and environmental analysis. This document covers the compound's Chemical Abstracts Service (CAS) number, its regulatory landscape, and detailed experimental protocols where it serves as a critical internal standard.

Core Compound Information

Fluometuron-d6 is the deuterium-labeled version of Fluometuron, an herbicide used to control broadleaf weeds and annual grasses.^{[1][2]} The incorporation of deuterium atoms creates a heavier, stable isotope useful as an internal standard in quantitative analytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS) methods.^[3]

The CAS number for **Fluometuron-d6** is 2030182-29-5.^[3] The CAS number for the unlabeled parent compound, Fluometuron, is 2164-17-2.^[1]

Regulatory Landscape

Regulatory information is primarily available for the active ingredient, Fluometuron. As an isotopic variant used in laboratory settings, **Fluometuron-d6** itself is not typically subject to the same registration requirements as the herbicide. However, the handling and disposal of **Fluometuron-d6** should be conducted in accordance with the safety data sheet (SDS) and local regulations for chemical reagents. The regulatory status of Fluometuron provides essential context for its use and analysis.

Regulatory Body	Classification & Key Information
U.S. EPA	Carcinogen Classification: Group C, possible human carcinogen. Regulatory Status: General Use Pesticide (GUP). Registered for use on cotton. Toxicity: Toxicity Category III for acute oral, dermal, and inhalation toxicity. Moderately toxic in primary eye and dermal irritation studies (Toxicity Category II). Not a dermal sensitizer.
ECHA (EU)	Hazard Classification: Acute Tox. 4, H302 (Harmful if swallowed). Harmonised Classification: Not listed as having a harmonised classification and labelling (CLH) at the EU level.
IARC	Carcinogenic Classification: Group 3: Not classifiable as to its carcinogenicity to humans.
Australia	Registered products containing Fluometuron are available for professional use.

Experimental Protocols

Fluometuron-d6 is an ideal internal standard for the quantitative analysis of Fluometuron and its metabolites in various matrices due to its similar chemical properties and distinct mass.

Analysis of Fluometuron and its Metabolites in Water

This method is adapted from the U.S. Geological Survey for the determination of selected herbicides and their degradation products in water samples.

1. Sample Preparation:

- Filter water samples through a 0.70- μ m glass-fiber filter.
- Fortify the filtered water sample with a known concentration of **Fluometuron-d6** solution to serve as the internal standard.

2. Solid-Phase Extraction (SPE):

- Pass the fortified water sample through an SPE cartridge to extract the analytes and the internal standard.
- Elute the analytes from the cartridge using an appropriate solvent.

3. Analysis by Gas Chromatography/Mass Spectrometry (GC/MS):

- Concentrate the eluate and inject it into a GC/MS system.
- Quantify the concentration of Fluometuron and its metabolites by comparing their peak areas to the peak area of the **Fluometuron-d6** internal standard.

Analysis of Fluometuron and its Metabolites in Soil

This protocol is based on a validated analytical method for the determination of Fluometuron and its metabolites in soil.

1. Extraction:

- Weigh 10 g of the soil sample into a 250 mL screw-cap glass bottle.
- Add 100 mL of an acetonitrile/water (80:20, v/v) solution.
- Fortify the extraction solution with a known amount of **Fluometuron-d6**.
- Shake the mixture for approximately 2 hours on a horizontal flatbed shaker.

2. Centrifugation and Dilution:

- Centrifuge the sample for 5 minutes at approximately 6500 x g.

- Take a 0.5 mL aliquot of the supernatant and dilute it with 0.5 mL of water.

3. Analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

- Transfer the diluted extract into a glass vial for LC-MS/MS analysis.
- Monitor the characteristic mass transitions for Fluometuron, its metabolites, and **Fluometuron-d6**. For example, for Fluometuron, one transition is m/z 233 \rightarrow 160 (quantifier) and another is m/z 233 \rightarrow 72 (qualifier).
- Calculate the concentration of the analytes based on the ratio of their peak areas to that of the **Fluometuron-d6** internal standard.

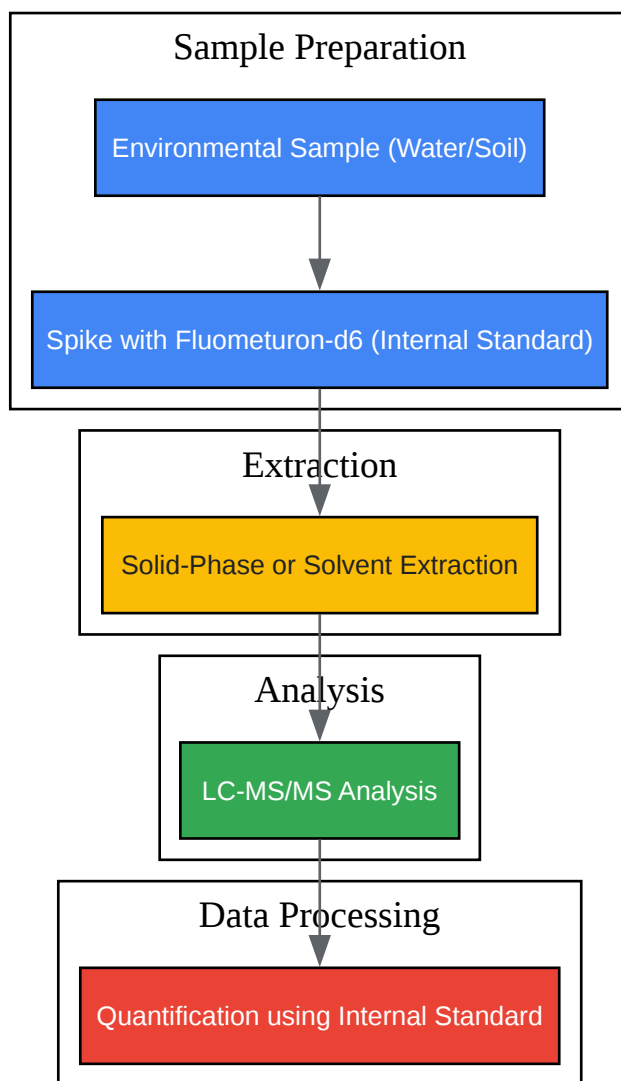
Visualizations

The following diagrams illustrate the metabolic pathway of Fluometuron and a typical experimental workflow for its analysis.



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Metabolic pathway of Fluometuron.



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Analytical workflow for Fluometuron.

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References

- 1. Fluometuron | C₁₀H₁₁F₃N₂O | CID 16562 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Page loading... [guidechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Fluometuron-d6 CAS number and regulatory information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12403948#fluometuron-d6-cas-number-and-regulatory-information]

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